

Milbemycin A3 Oxime: Application Notes and Protocols for *Dirofilaria immitis* Research

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Compound of Interest

Compound Name: *Milbemycin A3 Oxime*

Cat. No.: B15555666

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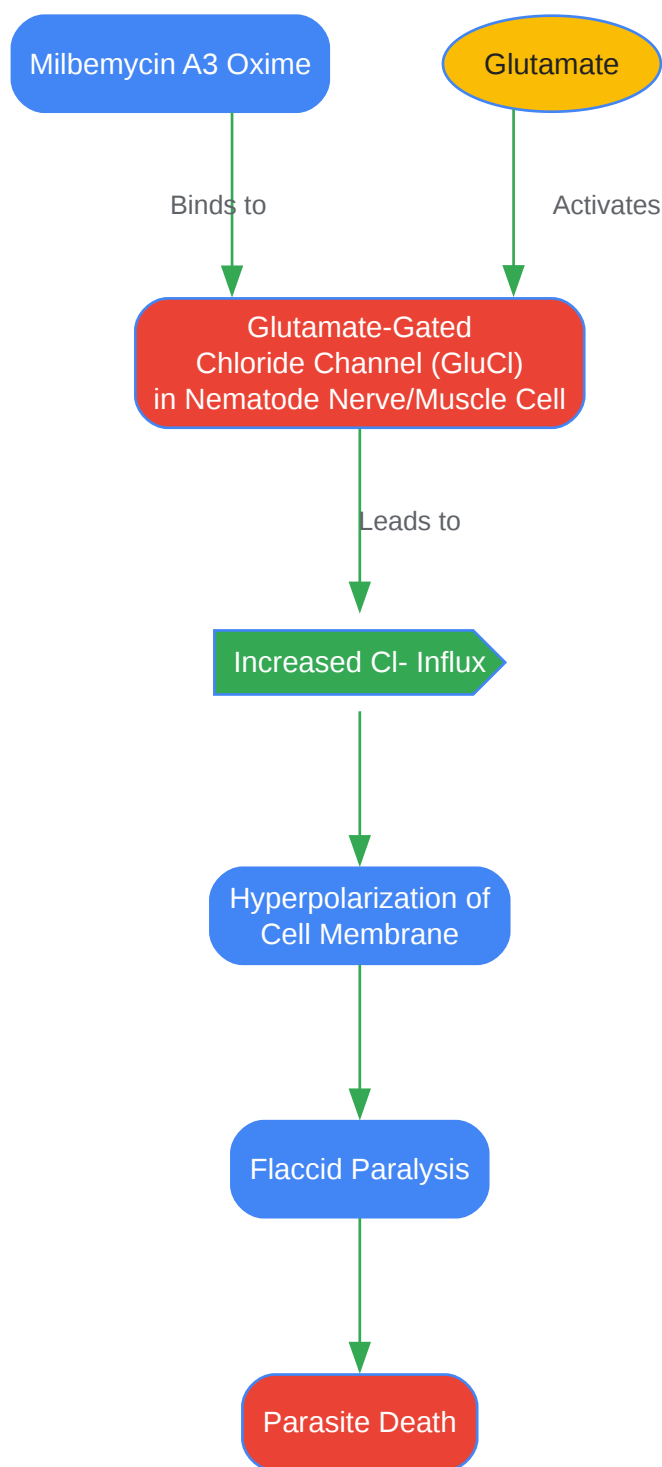
These application notes provide a comprehensive overview of the use of **Milbemycin A3 oxime** in the research of *Dirofilaria immitis*, the causative agent of heartworm disease. This document details the mechanism of action, summarizes key quantitative data, and provides detailed protocols for relevant in vitro and in vivo experimental assays.

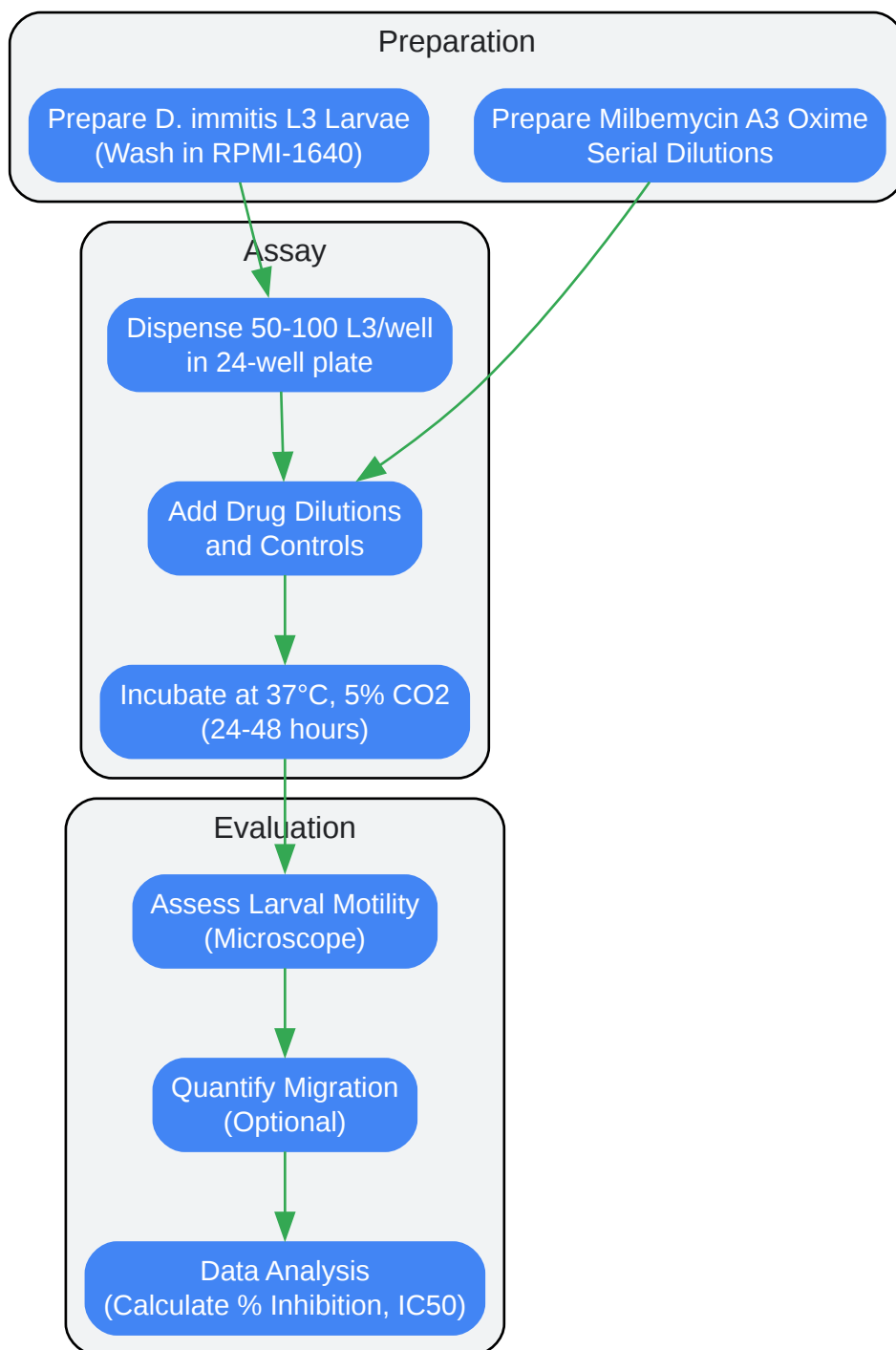
Introduction

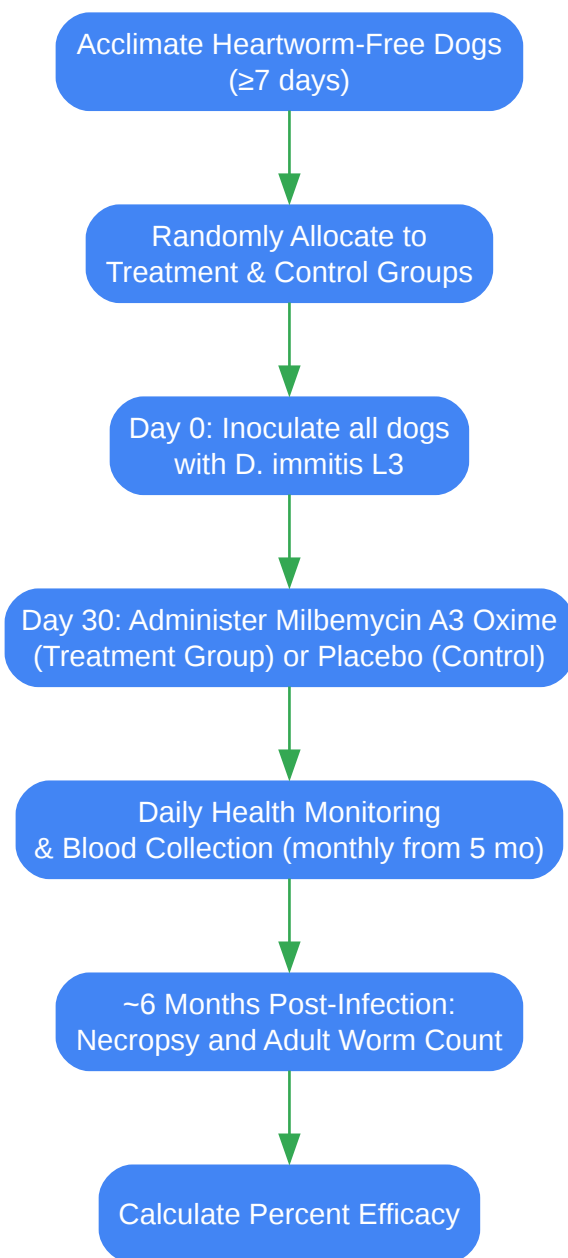
Milbemycin A3 oxime is a macrocyclic lactone and a principal component of milbemycin oxime, a broad-spectrum antiparasitic agent widely used in veterinary medicine for the prevention of heartworm disease.^{[1][2]} It is a semi-synthetic derivative from the fermentation products of *Streptomyces hygroscopicus* subsp. *aureolacrimosus*.^[1] Understanding its specific interactions with *Dirofilaria immitis* is crucial for the development of novel anthelmintics and for managing emerging drug resistance.

Mechanism of Action

The primary mechanism of action of **Milbemycin A3 oxime** against *Dirofilaria immitis* and other nematodes involves its potent and selective interaction with glutamate-gated chloride channels (GluCl_s) in the nerve and muscle cells of invertebrates.^{[1][3]} This interaction leads to an increased influx of chloride ions, resulting in hyperpolarization of the cell membrane, which causes flaccid paralysis and ultimately the death of the parasite.^{[1][4]} Vertebrates lack these specific GluCl_s, which accounts for the selective toxicity of **milbemycin A3 oxime**.^{[2][5]}







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